

heptyl 1-thiohexopyranoside purity analysis

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Compound Focus: Heptyl 1-thiohexopyranoside

CAS No.: 85618-20-8

Cat. No.: S591824

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Chemical Identification and Properties

The table below summarizes the key identifiers and physicochemical properties of **heptyl 1-thiohexopyranoside**.

Property	Details
Systematic Name	(2S,3R,4S,5S,6R)-2-(heptylsulfanyl)-6-(hydroxymethyl)oxane-3,4,5-triol [1]
Synonym(s)	n-Heptyl β-D-thioglucopyranoside; Heptyl thioglucoside [2] [3]
CAS Registry Number	85618-20-8 [2] [3]
Molecular Formula	C ₁₃ H ₂₆ O ₅ S [1] [2]
Molecular Weight	294.41 g/mol [2] [3]
Physical Form	White powder [2]
Melting Point	98 °C [2]
Purity	≥99% (by Gas Chromatography, GC) [2]

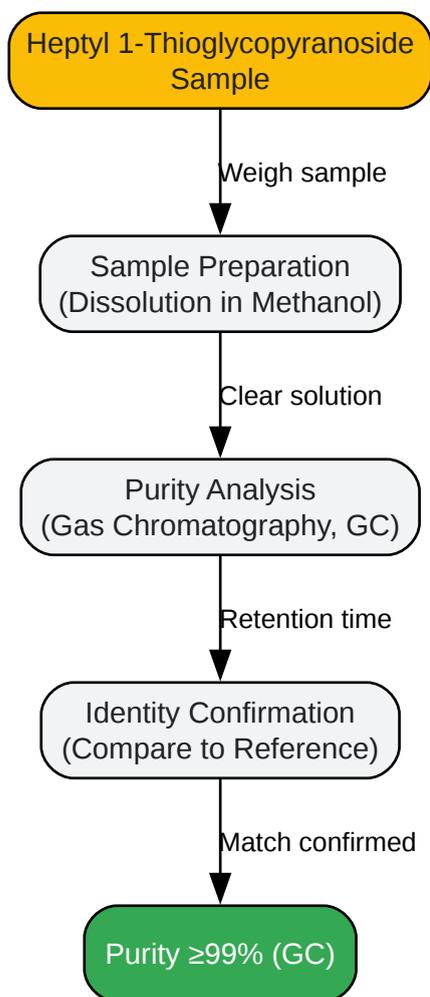
Property	Details
Critical Micelle Concentration (CMC)	30 [2] (Note: The unit for this value was not provided in the source)
Solubility	Readily soluble in methanol (100 mg/mL, clear, colorless) [2]

Primary Analytical Data and Suggested Methods

Based on the available data, here are the primary analytical methods and technical notes relevant for purity analysis.

Method / Aspect	Application / Note	Key Details from Search Results
Gas Chromatography (GC)	Purity Assay	Suitable for analysis; Vendor-reported purity of $\geq 99\%$ was determined by this method [2].
Handling & Storage	Sample Integrity	Storage at -20°C is recommended [2]. The compound is classified as a combustible solid [2].

The following diagram outlines a general workflow for the purity analysis of this chemical, based on the information available and standard laboratory practice.



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*A general workflow for purity analysis of **heptyl 1-thiohexopyranoside***

Research Applications and Handling Notes

- **Primary Use:** It is characterized as a **non-ionic detergent** and is widely used in scientific research for the **solubilization and reconstitution of membrane proteins** [2] [3].
- **Safety and Handling:** Personal protective equipment, including **gloves, type N95 respirators, and eyeshields**, is recommended when handling this compound [2].
- **Research Context:** The listed molecular targets (e.g., Rhodopsin, Acyl carrier protein) provide context for its biological interactions, though specific mechanistic details were not available in the search results [1].

Information Gaps and Next Steps

The search results lack the detailed experimental protocols you requested, such as:

- Detailed, step-by-step GC or HPLC methodology parameters.
- Validation data for the analytical methods.
- Information on other potential impurities or related substances.

To proceed with your analysis, I suggest:

- **Consulting the Certificate of Analysis (CoA):** The vendor ([2]) should provide a lot-specific CoA, which typically contains detailed chromatographic data and quality control results.
- **Method Adaptation:** You may need to adapt standard analytical methods for similar thioglycosides or non-ionic detergents.
- **Specialized Literature:** Conducting a deeper search in scientific journals using the compound's CAS number (85618-20-8) might yield published protocols.

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References

1. - Heptyl : Uses, Interactions... | DrugBank Online 1 Thiohexopyranoside [go.drugbank.com]
2. n- Heptyl b- D -thioglucopyranoside = 99 GC 85618-20-8 [sigmaaldrich.com]
3. n- Heptyl β -D-thioglucopyranoside | CAS 85618-20-8 | SCBT - Santa... [scbt.com]

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